Comparative Efficacy of D-Amphetamine and Lisdexamfetamine in a Rodent Model of ADHD

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Compound of Interest		
Compound Name:	Ampyrimine	
Cat. No.:	B1666023	Get Quote

This guide provides a comparative analysis of two prominent amphetamine formulations, d-amphetamine (d-AMPH) and lisdexamfetamine (LDX), in a rodent model relevant to Attention-Deficit/Hyperactivity Disorder (ADHD). The data presented is intended for researchers, scientists, and drug development professionals to facilitate an objective comparison of the behavioral and neurochemical effects of these compounds. The findings are primarily based on studies utilizing rodent models to investigate ADHD-like symptoms such as hyperactivity and cognitive dysfunction.

Quantitative Data Summary

The following tables summarize the key quantitative findings from a comparative study evaluating the effects of d-amphetamine and lisdexamfetamine on locomotor activity and spatial memory in rats. Doses are presented as the d-amphetamine base equivalent to ensure accurate comparison.

Table 1: Effect of Amphetamine Formulations on Locomotor Activity

Treatment Group (Dose in mg/kg, d-AMPH base)	Total Distance Traveled (in cm over 180 min)	Statistical Significance (vs. Control)
Control (Vehicle)	~15,000	N/A
d-Amphetamine (0.5)	~25,000	$p = 0.018$
d-Amphetamine (1.5)	~35,000	$p < 0.001$
Lisdexamfetamine (4.5)	~28,000	$p = 0.016$

Data adapted from a study by Zhang et al. (2022). Lower doses of d-amphetamine (0.5 and 1.5 mg/kg) significantly increased locomotor activity, while lisdexamfetamine showed a significant increase at a higher dose of 4.5 mg/kg.

Table 2: Effect of Amphetamine Formulations on Spatial Memory (Y-Maze)

Treatment Group (Dose in mg/kg, d-AMPH base)	Spatial Working Memory (% Alternation)	Spatial Recognition Memory (% Discrimination)
Control (Vehicle)	~65%	~50%
d-Amphetamine (0.2 - 13.5)	No significant improvement	No significant improvement
Lisdexamfetamine (4.5)	Significantly improved	Significantly improved

Data adapted from a study by Zhang et al. (2022). Lisdexamfetamine (4.5 mg/kg) was effective in improving both spatial working and recognition memory, whereas d-amphetamine, across a wide range of doses, failed to show significant improvement in these tasks.

Signaling Pathway and Experimental Workflow

To visualize the underlying mechanisms and experimental design, the following diagrams are provided.

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